

Mag-Fura-2 Tetrapotassium Salt: A Technical Guide for Cellular Magnesium Measurement

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Compound of Interest

Compound Name: *Mag-Fura-2 tetrapotassium*

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For Researchers, Scientists, and Drug Development Professionals

Mag-Fura-2, also known as Fura-2, is a ratiometric, ultraviolet (UV)-excitable fluorescent indicator widely employed for the quantitative measurement of intracellular magnesium ions (Mg^{2+}).^{[1][2]} Its ability to shift its excitation wavelength upon binding to Mg^{2+} allows for accurate determination of intracellular Mg^{2+} concentrations, minimizing issues related to dye loading, cell thickness, and instrument sensitivity. This technical guide provides an in-depth overview of **Mag-Fura-2 tetrapotassium** salt, its properties, experimental protocols, and its application in cellular biology and drug development.

Core Principles and Applications

Intracellular magnesium plays a crucial role in a vast array of cellular processes, including enzymatic reactions, DNA synthesis, hormone secretion, and muscle contraction.^{[1][3]} Consequently, the ability to accurately measure intracellular Mg^{2+} concentrations is vital for understanding cellular function in both normal physiological and pathological states. Mag-Fura-2 is a valuable tool for these investigations, enabling researchers to monitor second-by-second changes in cytosolic magnesium levels.^[4]

The tetrapotassium salt form of Mag-Fura-2 is water-soluble and cell-impermeant, making it suitable for direct loading into cells via microinjection or patch pipette infusion.^{[5][6]} For less invasive loading, the cell-permeant acetoxymethyl (AM) ester form of Mag-Fura-2 is often used.^[7] Once inside the cell, intracellular esterases cleave the AM group, trapping the active indicator in the cytosol.

While primarily a magnesium indicator, Mag-Fura-2 also exhibits sensitivity to calcium ions (Ca^{2+}), albeit with a significantly lower affinity compared to its affinity for Mg^{2+} .^{[1][8]} This property can be exploited to detect high, transient Ca^{2+} concentrations that might saturate high-affinity calcium indicators like Fura-2.^{[1][9]} However, it also necessitates careful consideration of potential interference from physiological Ca^{2+} fluctuations during Mg^{2+} measurements.^[1]

Quantitative Data

The spectral and binding properties of Mag-Fura-2 are critical for its application. The following tables summarize the key quantitative data for Mag-Fura-2.

Property	Value	Reference(s)
Mg^{2+} Dissociation Constant (Kd)	1.9 mM	^{[1][8][9]}
Ca^{2+} Dissociation Constant (Kd)	25 μM	^[1]
Solubility	Water (pH > 6)	^{[8][9]}
Molecular Weight	586.69 g/mol	^[1]

Table 1: Physicochemical and Binding Properties of **Mag-Fura-2 Tetrapotassium Salt**

Condition	Excitation Wavelength (λ_{ex})	Emission Wavelength (λ_{em})	Reference(s)
Mg^{2+} -free	369 nm	511 nm	^[8]
Mg^{2+} -saturating	330 nm	491 nm	^{[2][8]}

Table 2: Ratiometric Fluorescence Properties of Mag-Fura-2

Experimental Protocols

The following sections provide detailed methodologies for the use of Mag-Fura-2 in measuring intracellular magnesium concentrations.

Cell Loading with Mag-Fura-2 Tetrapotassium Salt (Microinjection)

This protocol is suitable for single-cell studies where direct introduction of the indicator is desired.

Materials:

- **Mag-Fura-2 tetrapotassium salt**
- Potassium-based intracellular-like buffer (e.g., 120 mM KCl, 10 mM HEPES, pH 7.2)
- Microinjection system
- Fluorescence microscope with appropriate filter sets

Procedure:

- **Prepare Indicator Solution:** Dissolve **Mag-Fura-2 tetrapotassium** salt in the intracellular-like buffer to a final concentration of 1-5 mM.
- **Cell Preparation:** Plate cells on a glass-bottom dish suitable for microscopy.
- **Microinjection:** Load the Mag-Fura-2 solution into a microinjection needle. Under microscopic guidance, carefully inject the solution into the cytoplasm of the target cells.
- **Equilibration:** Allow the injected cells to equilibrate for 10-15 minutes at the desired experimental temperature.
- **Imaging:** Proceed with fluorescence imaging, alternating excitation between ~340 nm and ~380 nm and collecting emission at ~510 nm.

In Situ Calibration of Intracellular Mag-Fura-2

To convert fluorescence ratios into absolute Mg^{2+} concentrations, an in situ calibration is essential.

Materials:

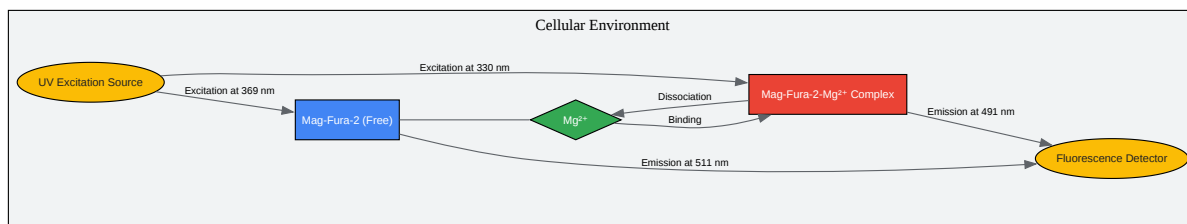
- Cells loaded with Mag-Fura-2
- Magnesium-free calibration buffer (e.g., containing 10 mM EGTA)
- Magnesium-saturating calibration buffer (e.g., containing 10 mM MgCl₂)
- Ionophore (e.g., 4-bromo A-23187) to permeabilize the cell membrane to Mg²⁺

Procedure:

- Determine R_{min}: Perfuse the loaded cells with the magnesium-free calibration buffer containing the ionophore. This will chelate all intracellular Mg²⁺, and the resulting fluorescence ratio (340nm/380nm) represents R_{min}.
- Determine R_{max}: Perfuse the cells with the magnesium-saturating calibration buffer containing the ionophore. This will saturate the indicator with Mg²⁺, and the resulting fluorescence ratio represents R_{max}.
- Calculate Intracellular [Mg²⁺]: The intracellular free Mg²⁺ concentration can then be calculated using the Grynkiewicz equation: $[Mg^{2+}] = K_d * [(R - R_{min}) / (R_{max} - R)] * (Sf_2 / Sb_2)$ Where:
 - K_d is the dissociation constant of Mag-Fura-2 for Mg²⁺ (1.9 mM).
 - R is the experimentally measured fluorescence ratio.
 - R_{min} is the ratio in the absence of Mg²⁺.
 - R_{max} is the ratio at Mg²⁺ saturation.
 - Sf₂ / Sb₂ is the ratio of fluorescence intensities at the denominator wavelength (380 nm) for the ion-free and ion-bound forms of the indicator, respectively.

Visualizations

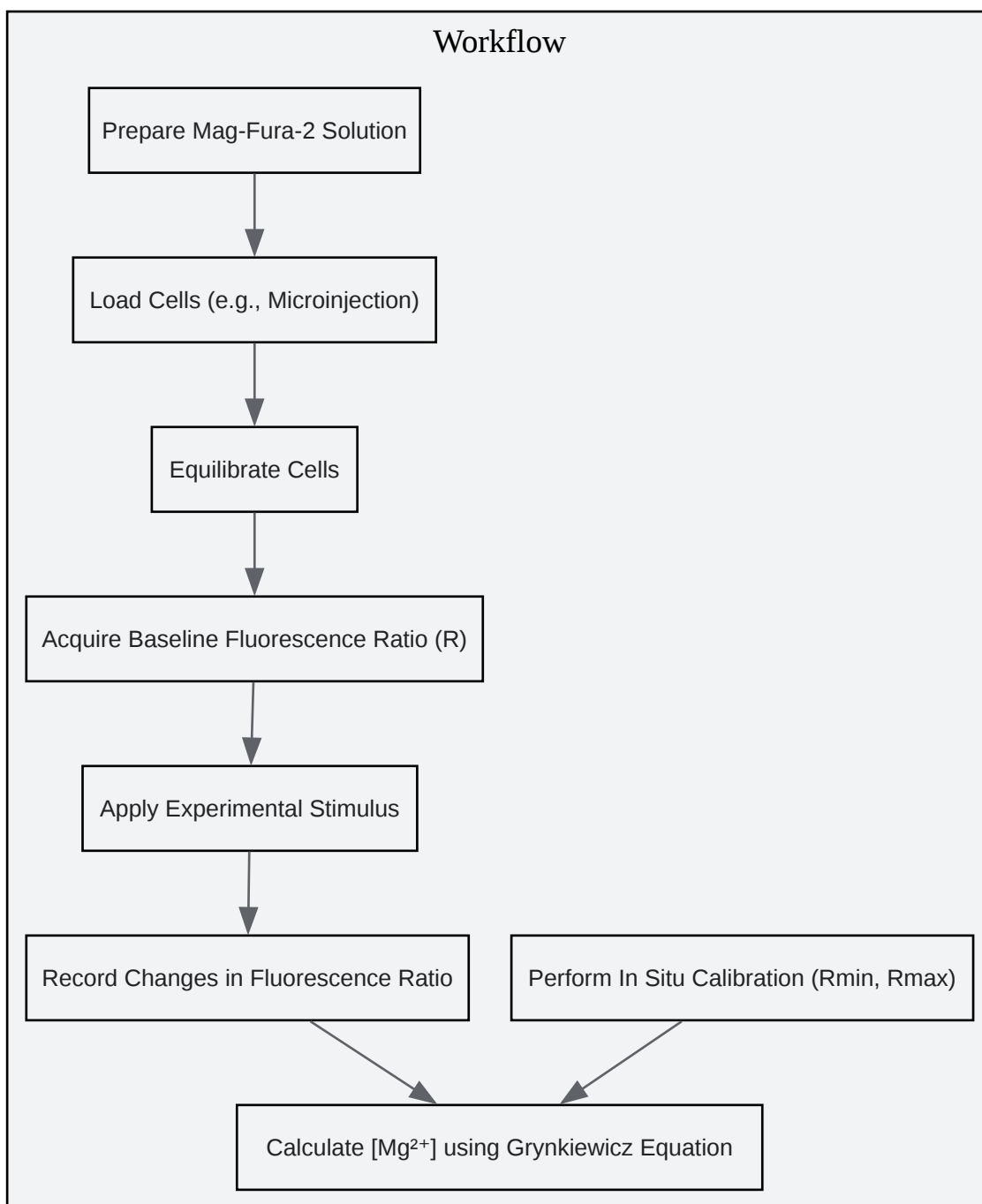
Mag-Fura-2 Mechanism of Action



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Caption: Ratiometric detection of Mg^{2+} by Mag-Fura-2.

Experimental Workflow for Intracellular $[Mg^{2+}]$ Measurement



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Caption: Measurement of intracellular $[Mg^{2+}]$ using Mag-Fura-2.

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